

Application Note: Solid-Phase Extraction & Fractionation of Nitro-PAHs in Environmental Matrices[1]

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Compound of Interest

Compound Name: 4-Nitro-1,2,3,6,7,8-hexahdropyrene
CAS No.: 88535-47-1
Cat. No.: B1346048

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Executive Summary

Nitrated Polycyclic Aromatic Hydrocarbons (nitro-PAHs) are mutagenic derivatives of PAHs, ubiquitous in diesel exhaust, atmospheric particulate matter (PM), and industrial wastewater.[1] Their analysis is complicated by two primary factors:

- **Trace Concentrations:** Nitro-PAHs typically exist at concentrations 1–2 orders of magnitude lower than parent PAHs.
- **Matrix Interference:** The abundance of parent PAHs and aliphatic hydrocarbons can suppress ionization or co-elute during GC-MS/MS or LC-MS/MS analysis.

This guide details high-performance Solid-Phase Extraction (SPE) protocols designed not just for enrichment, but for fractionation—selectively isolating nitro-PAHs from bulk interferences. We present two validated workflows: one for aqueous samples (Enrichment) and one for particulate/soil samples (Fractionation).

Mechanism of Action & Sorbent Selection

The Polarity Shift

The addition of a nitro group (-NO₂) to a PAH ring significantly increases molecular polarity and electron deficiency compared to the parent hydrocarbon.

- Parent PAHs: Non-polar, hydrophobic, retained by Van der Waals forces.
- Nitro-PAHs: Moderately polar, capable of dipole-dipole interactions and specific
-
interactions.

Sorbent Choice Strategy

Matrix	Target Mechanism	Recommended Sorbent	Why?
Aqueous (Water/Wastewater)	Reverse Phase (RP)	C18 (End-capped) or HLB	High surface area C18 efficiently traps hydrophobic rings from water. End-capping reduces secondary silanol activity that might irreversibly bind the nitro group.
Solid Extracts (PM, Soil)	Normal Phase (NP)	Silica (Si) or Aminopropyl (NH ₂)	Used for cleanup. [2] In non-polar solvents (Hexane), silica retains nitro-PAHs (polar) more strongly than parent PAHs (non-polar), allowing for fractionation.

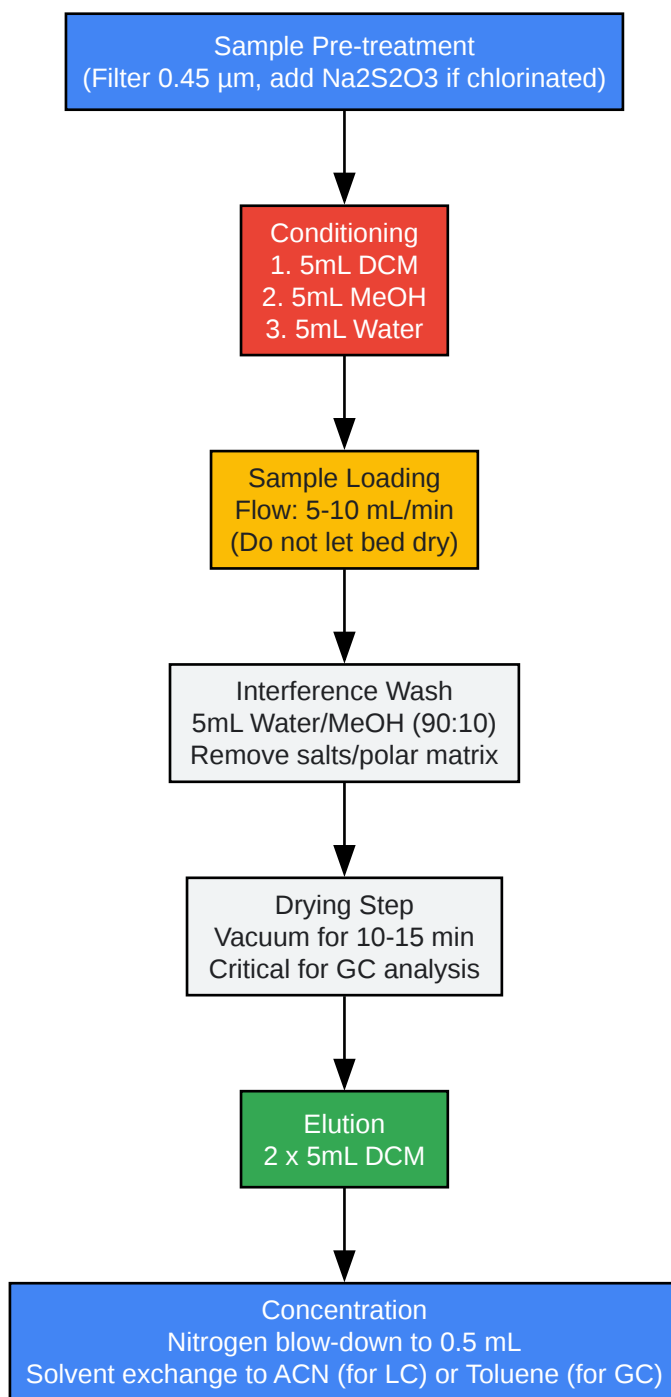
Protocol 1: Aqueous Samples (Enrichment)

Application: Surface water, wastewater, groundwater. Target: Concentration of trace nitro-PAHs (ng/L level).

Materials

- Cartridge: C18 (500 mg / 6 mL) or Polymeric HLB (200 mg / 6 mL).
- Solvents: Methanol (MeOH), Dichloromethane (DCM), Deionized Water, Acetonitrile (ACN).
- Drying: Anhydrous Sodium Sulfate () cartridge or loose salt.

Workflow Diagram



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Caption: Figure 1.[3][4][5][6] Reversed-phase enrichment workflow for nitro-PAHs in water. DCM elution ensures recovery of strongly retained high-MW congeners.

Step-by-Step Procedure

- **Sample Pre-treatment:** Filter 1 L of water through a 0.45 μm glass fiber filter to remove suspended solids (analyze solids separately if needed). Add 100 μL of deuterated internal standard (e.g., 1-Nitropyrene-d9).
- **Conditioning:** Rinse cartridge with 5 mL DCM (to clean sorbent), followed by 5 mL MeOH (to activate C18 chains), then 5 mL Water. Critical: Do not allow the cartridge to go dry after the MeOH step.
- **Loading:** Load the sample under vacuum at a flow rate of ~5–10 mL/min. Fast flow can cause breakthrough of lower molecular weight nitro-PAHs (e.g., 1-Nitronaphthalene).
- **Washing:** Wash with 5 mL Water:MeOH (90:10 v/v). This removes salts and highly polar organics without eluting the nitro-PAHs.
- **Drying:** Dry the cartridge under full vacuum for 15 minutes. Residual water interferes with the DCM elution and subsequent GC injection.
- **Elution:** Elute analytes with 2 $\times$ 5 mL Dichloromethane (DCM). Soak the bed for 1 minute before collecting the first fraction to enhance mass transfer.
- **Post-Treatment:** Pass the eluate through a small pipette filled with anhydrous to remove trace moisture. Evaporate to near dryness under Nitrogen and reconstitute in 200 μL of Acetonitrile (for LC-MS) or Toluene (for GC-MS).

Protocol 2: Particulate Matter & Soil (Fractionation)

Application: PM2.5/PM10 filters, soil, sediment. Target: Separation of Nitro-PAHs from bulk Parent PAHs and Aliphatics.

Materials

- **Extraction:** Microwave or Soxhlet extractor.
- **Cleanup Cartridge:** Silica Gel (Si), 1 g / 6 mL (Deactivated with 5-10% water usually recommended, but for nitro-PAH fractionation, fully activated or slightly deactivated is used depending on humidity).

- Solvents: Hexane (Hex), Dichloromethane (DCM).

Fractionation Logic (Normal Phase)

In a silica column using Hexane as the mobile phase:

- Aliphatics (Alkanes): No retention (). Elute immediately.
- Parent PAHs: Low retention. Elute with Hexane or weak Hex/DCM mixes.^[4]
- Nitro-PAHs: Moderate retention (Polar interaction with silanols). Require stronger solvent (DCM) to elute.

Workflow Diagram



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Caption: Figure 2. Normal-phase fractionation workflow. Selective elution removes bulk hydrocarbons, reducing background noise for trace nitro-PAH detection.

Step-by-Step Procedure

- Extraction: Extract the filter/soil using DCM:Acetone (1:1).
- Solvent Exchange (Crucial): Evaporate the extract to dryness and reconstitute in 1 mL Hexane.
 - Why? Loading a DCM extract onto Silica will cause immediate elution of PAHs and Nitro-PAHs, ruining the fractionation. You must load in the weakest solvent (Hexane).
- Conditioning: Condition Silica SPE cartridge with 10 mL Hexane.
- Loading: Apply the 1 mL Hexane extract to the cartridge.

- Elution 1 (Aliphatics): Elute with 5 mL Hexane. Discard (contains alkanes/waxes).
- Elution 2 (Parent PAHs): Elute with 10 mL Hexane:DCM (90:10 v/v).
 - Note: This fraction contains the bulk parent PAHs (Pyrene, Fluoranthene, etc.). Keep this if you need to analyze parent PAHs; otherwise, discard.
- Elution 3 (Nitro-PAHs): Elute with 8 mL 100% DCM.
 - Mechanism:[\[7\]](#)[\[3\]](#)[\[8\]](#) The strong solvent strength of DCM disrupts the interaction between the nitro-group and the silica surface, releasing the target analytes.
- Concentration: Evaporate Fraction 3 to 200 µL under Nitrogen. Add internal standard if using "post-extraction spike" for recovery correction.

Quality Control & Validation

To ensure Trustworthiness and Self-Validation, every batch must include:

Parameter	Acceptance Criteria	Corrective Action
Surrogate Recovery	60% – 120%	If <60%, check for evaporation loss or breakthrough during loading.
Breakthrough Check	< 5% in Wash/Frac 1	If analytes appear in Wash, reduce wash solvent strength (e.g., use 95:5 Water:MeOH).
Solvent Blank	< MDL (Method Detection Limit)	Contamination source identification (check glassware/solvents).
Fractionation Check	Parent PAHs < 10% in Frac 3	If Parents co-elute with Nitro, decrease DCM % in Fraction 2.

Analytical Considerations

- GC-MS/MS: Use Negative Chemical Ionization (NCI) with Methane or Ammonia reagent gas. NCI is 10-100x more sensitive for nitro-PAHs than Electron Impact (EI) due to the high electron affinity of the nitro group.
- LC-MS/MS: Use APCI (Atmospheric Pressure Chemical Ionization) in negative mode.
- Light Sensitivity: Nitro-PAHs are susceptible to photolysis. Perform all extractions under yellow light or use amber glassware wrapped in foil.

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